

Physical and chemical properties of Tetrakis(methoxymethyl)glycoluril

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Compound of Interest

Compound Name: 1,3,4,6-Tetrakis(methoxymethyl)glycoluril

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An In-Depth Technical Guide to Tetrakis(methoxymethyl)glycoluril

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrakis(methoxymethyl)glycoluril is a versatile chemical compound with significant applications in polymer chemistry, materials science, and potentially in the pharmaceutical and biomedical fields through its derivatives. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and a discussion of its primary applications.

Introduction

Tetrakis(methoxymethyl)glycoluril, also known by synonyms such as Tetramethoxymethylglycoluril, is a derivative of glycoluril, a bicyclic compound containing two fused urea rings. The attachment of four methoxymethyl groups to the glycoluril scaffold imparts unique solubility and reactivity characteristics.^[1] Its primary industrial application is as a crosslinking agent for thermosetting resins, particularly in coatings and adhesives, where it enhances durability, heat resistance, and chemical stability. While the direct biological activity of Tetrakis(methoxymethyl)glycoluril is not extensively documented, its derivatives, notably the

macrocyclic cucurbit[n]urils, are subjects of intensive research in drug delivery and biomedical applications for their ability to encapsulate guest molecules.[2]

Physical and Chemical Properties

Tetrakis(methoxymethyl)glycoluril is a white to off-white crystalline solid at room temperature.[1] It is soluble in water and some organic solvents. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of Tetrakis(methoxymethyl)glycoluril

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ N ₄ O ₆	[3][4][5]
Molecular Weight	318.33 g/mol	[3][4][5]
CAS Number	17464-88-9	[4][5]
Appearance	White to off-white crystalline powder or flakes	[1]
Melting Point	90-110 °C	[1]
Boiling Point	454.7 °C at 760 mmHg (Predicted)	[1]
Density	1.243 g/cm ³ (Predicted)	[1]
Solubility	Soluble in water	[1]
InChI Key	XGQJGMGAMHFMAO-UHFFFAOYSA-N	[3]
SMILES	<chem>COCN1C2C(N(C1=O)COC)N(C(=O)N2COC)COC</chem>	[3]

Experimental Protocols

Synthesis of Tetrakis(methoxymethyl)glycoluril

The synthesis of Tetrakis(methoxymethyl)glycoluril is typically achieved through the etherification of tetramethylol glycoluril. The following protocol is a representative method.

Materials:

- Tetramethylol glycoluril
- Methanol
- Concentrated Hydrochloric Acid (HCl) or Nitric Acid (HNO₃)
- Sodium Hydroxide (NaOH) solution (20-25%)
- Benzene (for recrystallization)

Procedure:

- In a reaction vessel equipped with a stirrer, thermometer, and reflux condenser, add methanol and a catalytic amount of concentrated acid (e.g., 3 mL of concentrated HCl to 74 g of methanol).
- To this acidic methanol solution, add tetramethylol glycoluril (e.g., 30 g).
- Heat the reaction mixture to approximately 55 °C with continuous stirring. The reaction is complete when all the tetramethylol glycoluril has dissolved, which typically takes about one hour.^[6]
- Cool the resulting clear solution to room temperature (around 22 °C).
- Neutralize the reaction mixture by the slow addition of a sodium hydroxide solution until a pH of 7-8 is reached.^[6]
- If a salt precipitates, it can be removed by filtration.
- The filtrate is then concentrated under reduced pressure at a temperature of 50-60 °C to remove excess methanol.
- Upon standing, the product will crystallize from the concentrated solution.

- The crystalline product is collected by filtration and can be further purified by recrystallization from a suitable solvent such as benzene.[6]
- The purified crystals are dried under vacuum to yield the final product.



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Synthesis and Purification Workflow

Analytical Characterization

The purity and identity of the synthesized Tetrakis(methoxymethyl)glycoluril can be confirmed using various analytical techniques.

3.2.1. High-Performance Liquid Chromatography (HPLC)

- Column: C18 analytical column (e.g., 3.9 x 150 mm, 5 µm particle size).[6]
- Mobile Phase: A mixture of acetonitrile and water (e.g., 65:35 v/v).[6]
- Flow Rate: 0.75 mL/min.[6]
- Column Temperature: 25 °C.[6]
- Injection Volume: 5 µL.[6]
- Detection: UV detector at 220 nm.[6]
- Expected Outcome: A major peak corresponding to Tetrakis(methoxymethyl)glycoluril, with the purity calculated from the peak area.

3.2.2. Infrared (IR) Spectroscopy

- Method: Attenuated Total Reflectance (ATR) or KBr pellet.
- Expected Outcome: The IR spectrum should confirm the presence of characteristic functional groups and the absence of the O-H stretching vibration (from the starting material, tetramethylol glycoluril) between 3200-3600 cm^{-1} . Key absorption bands include those for C-O stretching.[6]

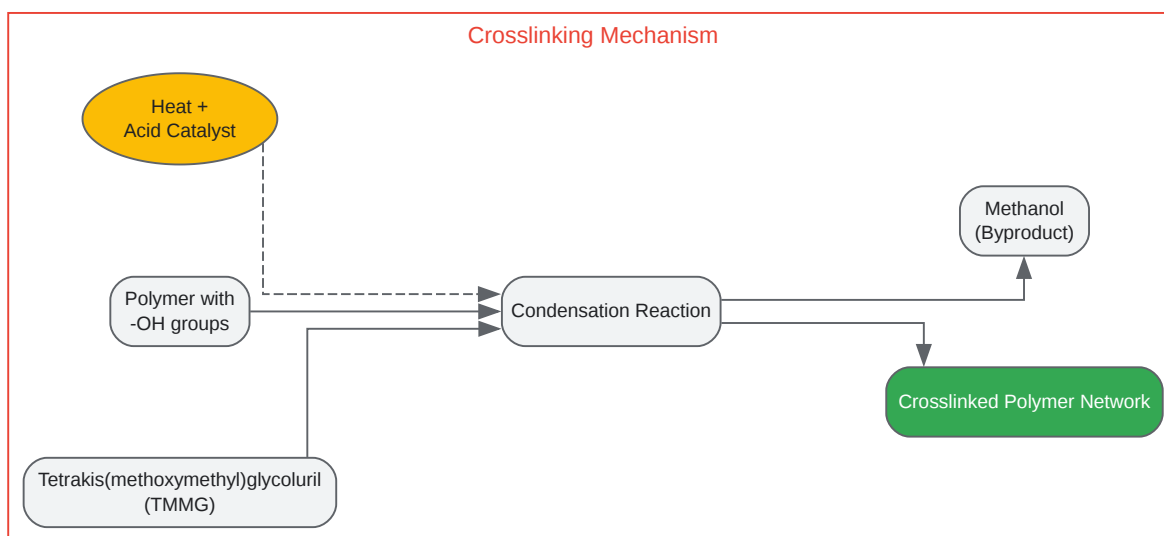
3.2.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Method: ^1H NMR and ^{13}C NMR spectroscopy.
- Expected Outcome: The NMR spectra will provide detailed structural information, confirming the presence of the methoxymethyl groups and the glycoluril backbone.

Applications

Crosslinking Agent in Coatings and Resins

The primary application of Tetrakis(methoxymethyl)glycoluril is as a crosslinking agent in thermosetting powder coatings, photoresists, and hydrogels.[4][7] Under thermal conditions and often with an acid catalyst, the methoxymethyl groups can react with functional groups on polymer backbones, such as hydroxyl (-OH), carboxyl (-COOH), and amide (-CONH₂) groups. This reaction forms a durable, three-dimensional crosslinked network, which enhances the hardness, chemical resistance, and thermal stability of the resulting material.



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